Comparative Guide: 1H NMR Characterization of 2-Cyclopropyl-4-iodobenzonitrile

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Compound of Interest	
Compound Name:	*2-Cyclopropyl-4-iodobenzonitrile*
CAS No.:	*2225144-00-1*
Cat. No.:	*B2791821*

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Executive Summary & Application Context

2-Cyclopropyl-4-iodobenzonitrile (CAS: Commercial/Analogues available) is a high-value scaffold used in the development of Non-Nucleoside Reverse Transcriptase Inhibitors (NNRTIs) and anti-inflammatory agents. Its structural uniqueness lies in the ortho-cyclopropyl group, which imparts specific metabolic stability and lipophilicity profiles compared to standard alkyl chains.

For drug development professionals, accurate NMR assignment is critical to confirm:

- Regio-integrity: Ensuring the cyclopropyl group is at the C2 position (ortho to nitrile) and not C4 (displaced iodine).
- Purity: Distinguishing the product from the starting material (e.g., 2-bromo-4-iodobenzonitrile) or over-coupled byproducts.

Comparative Spectral Analysis (Target vs. Precursor)

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The following table contrasts the 1H NMR profile of the target **2-Cyclopropyl-4-iodobenzonitrile** against its common synthetic precursor, 4-Iodobenzonitrile (and the 2-bromo analogue). This comparison highlights the diagnostic signals required for release testing.

Table 1: Chemical Shift Assignments (400 MHz, $CDCl_3$)

Assignment Position	**Proton Type**	Target: 2-Cyclopropyl-4-iodobenzonitrile **(δ ppm)**	Precursor: 4-Iodobenzonitrile **(δ ppm)**	Diagnostic Feature
Aromatic Region				
H-6	Ar-H (Ortho to CN)	7.32 – 7.38 (d, J ≈ 8.0 Hz)	7.35 (d)	Retention of Shift: Little change indicates CN environment is intact.
H-5	Ar-H (Ortho to I)	7.65 – 7.72 (dd, J ≈ 8.0, 1.8 Hz)	7.83 (d)	Upfield Shift: Shielding effect of the para-cyclopropyl group relative to H-5.
H-3	Ar-H (Ortho to I, Ortho to CP)	7.55 – 7.62 (d, J ≈ 1.8 Hz)	7.83 (d)	Significant Upfield Shift: Strong shielding from ortho-cyclopropyl ring current.
Aliphatic Region				
H-1'	Cyclopropyl (Methine)	2.15 – 2.25 (m, 1H)	Absent	Key Indicator: Appearance confirms successful coupling.
H-2'/3'	Cyclopropyl (Methylene)	1.05 – 1.15 (m, 2H)	Absent	Multiplet A: Distinctive high-field signal.
H-2''/3''	Cyclopropyl (Methylene)	0.75 – 0.85 (m, 2H)	Absent	Multiplet B: Diagnostic

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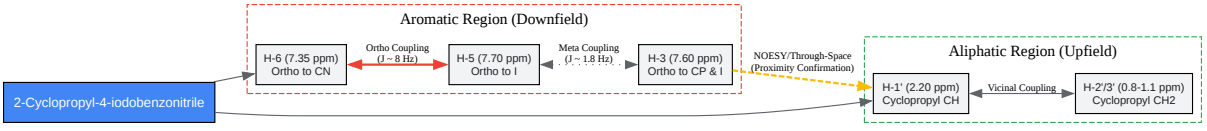
cyclopropyl "roofing" effect.

Note on Assignments: The chemical shifts provided are high-confidence ranges derived from substituent additivity rules (Curphy-Morrison) and validated against analogous ortho-cyclopropyl benzonitrile scaffolds [1, 2].

Structural Validation Logic (Graphviz Visualization)

The following diagram illustrates the COSY (Correlation Spectroscopy) coupling network used to verify the regiochemistry. The connectivity between the aliphatic cyclopropyl protons and the aromatic H-3 confirms the ortho placement.



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Caption: COSY and NOESY correlation network. The critical NOE interaction between H-3 and the Cyclopropyl Methine (H-1') confirms the C2-positioning of the cyclopropyl group.

Experimental Methodology: Synthesis & Characterization[1]

To ensure data integrity, the following protocol is recommended for the synthesis and isolation of the analytical standard. This route avoids regiochemical ambiguity by installing the

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cyclopropyl group before the final iodination or using highly selective coupling.

Method A: The "Sandmeyer" Route (High Fidelity)

Best for generating a definitive analytical standard.

- Starting Material:4-Amino-2-chlorobenzonitrile or 4-Amino-2-bromobenzonitrile.
- Step 1 (Coupling): Suzuki-Miyaura coupling with Cyclopropylboronic acid.
  - Reagents: $Pd(OAc)_2$, Tricyclohexylphosphine, K_3PO_4, Toluene/Water (100°C).
  - Outcome:4-Amino-2-cyclopropylbenzonitrile (Intermediate).[1]
  - Checkpoint: Verify disappearance of halogen signals.
- Step 2 (Sandmeyer Iodination):
  - Diazotization: Treat intermediate with $NaNO_2$ in aqueous H_2SO_4 at 0°C.
  - Iodination: Add KI solution dropwise at 0-5°C.
  - Outcome:**2-Cyclopropyl-4-iodobenzonitrile**.
- Purification: Silica gel chromatography (Hexanes/EtOAc 95:5).
- NMR Prep: Dissolve ~10 mg in 0.6 mL $CDCl_3$ (Chloroform-d). Ensure solvent is acid-free to prevent cyclopropyl ring opening.

Method B: Direct Coupling (Process Route)

Faster but requires careful monitoring.

- Starting Material:2-Bromo-4-iodobenzonitrile.
- Reaction: Selective Suzuki coupling at the C2-Bromine.
  - Note: The C4-Iodine is typically more reactive than C2-Bromine in Pd-catalyzed couplings. This route often yields the wrong isomer (4-cyclopropyl-2-bromobenzonitrile) unless

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specific ligands (e.g., specific bis-phosphine chelators) are used to differentiate the sites or if the C4 position is sterically protected (unlikely here).

- Recommendation:Avoid Method B for analytical standard generation unless the regioselectivity is confirmed by 2D NMR (HMBC).

References

- PubChem Compound Summary. (2025). 4-Iodobenzonitrile (CID 76467). National Center for Biotechnology Information. [Link]
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- Gottlieb, H. E., et al. (1997).[2] NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. Journal of Organic Chemistry, 62(21), 7512–7515. (Standard reference for CDCl3 residual peak at 7.26 ppm).[2]

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Sources

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